Application Notes and Protocols: ZM323881 Hydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name:	*ZM323881 hydrochloride*
Cat. No.:	*B1663647*

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Introduction

ZM323881 hydrochloride is a potent and highly selective inhibitor of the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) tyrosine kinase, with an IC50 value of less than 2 nM.[1][2][3][4][5] It demonstrates significant selectivity for VEGFR-2 over other receptor tyrosine kinases such as VEGFR-1, PDGFRβ, FGFR1, EGFR, and ErbB2, for which IC50 values are greater than 50 μM.[1][4][6] This selectivity makes ZM323881 a valuable tool for studying the specific roles of VEGFR-2 in angiogenesis, vascular permeability, and endothelial cell proliferation and migration.[3][7] In cellular assays, ZM323881 has been shown to inhibit VEGF-A-induced proliferation of human umbilical vein endothelial cells (HUVECs) with an IC50 of 8 nM.[1][3][6][8] These application notes provide detailed protocols for the preparation of **ZM323881 hydrochloride** stock solutions in DMSO for use in in vitro and in vivo research settings.

Quantitative Data Summary

The following table summarizes the key quantitative data for **ZM323881 hydrochloride**.

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Property	Value	Reference
Molecular Weight	411.86 g/mol	[8][9]
Molecular Formula	$C_{22}H_{18}FN_3O_2 \cdot HCl$	[6]
Appearance	Crystalline solid	[6]
Purity	≥98%	[6]
Solubility in DMSO	10 - 50 mg/mL	[1][2][6][8]
IC_{50} (VEGFR-2)	< 2 nM	[1][2][3][4][5]
IC_{50} (HUVEC proliferation)	8 nM	[1][3][6][8]
Storage (Powder)	-20°C for up to 3 years	[8][9]
Storage (DMSO Stock)	-80°C for up to 1 year	[8][9]

Experimental Protocols

Preparation of a 10 mM ZM323881 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ZM323881 hydrochloride** in DMSO. This concentration is a common starting point for serial dilutions to achieve desired final concentrations in cell culture media or other aqueous buffers.

Materials:

- **ZM323881 hydrochloride** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

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- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-weighing Preparation: Before handling the compound, ensure that all necessary equipment is clean and readily accessible. It is crucial to use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound.[1]
- Weighing the Compound: Carefully weigh out the desired amount of **ZM323881 hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.12 mg of the compound (Molecular Weight = 411.86 g/mol).
- Dissolving in DMSO: Add the appropriate volume of fresh DMSO to the vial containing the **ZM323881 hydrochloride** powder. For the example above, add 1 mL of DMSO.
- Solubilization: Tightly cap the vial and vortex thoroughly to dissolve the compound. If the compound does not fully dissolve, sonication is recommended to aid dissolution.[8] Gentle warming to 37°C for 10-15 minutes can also be employed if necessary, but care should be taken to avoid degradation.
- Aliquoting and Storage: Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -80°C for long-term storage (up to one year).[8][9] For short-term storage, -20°C for up to one month is acceptable.[2]

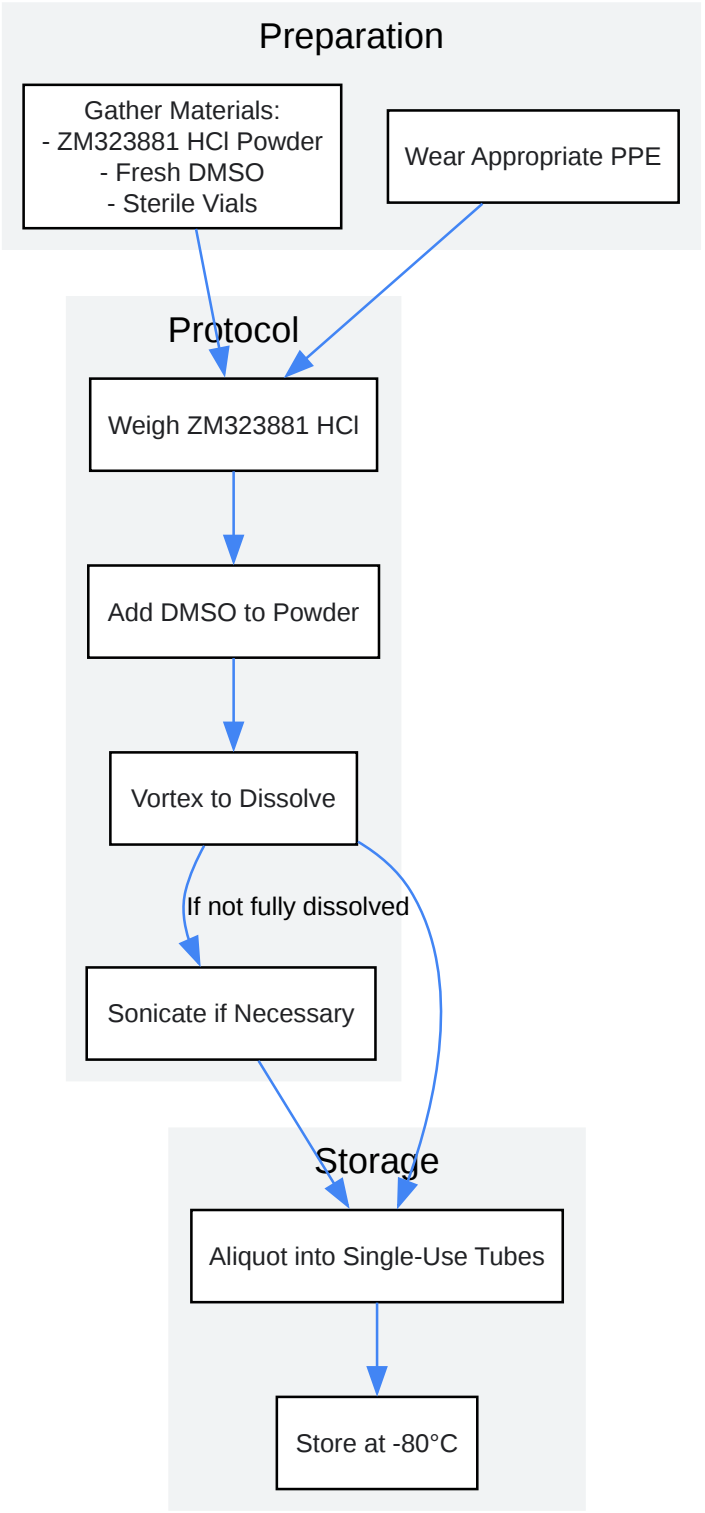
Note on Solubility: Different suppliers report varying maximum solubilities in DMSO (from 10 mg/mL to 50 mg/mL).[1][2][6][8] It is advisable to start with a concentration within this range and confirm complete dissolution before proceeding.

Visualizations

Experimental Workflow for Stock Solution Preparation

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Workflow for ZM323881 Hydrochloride Stock Solution Preparation



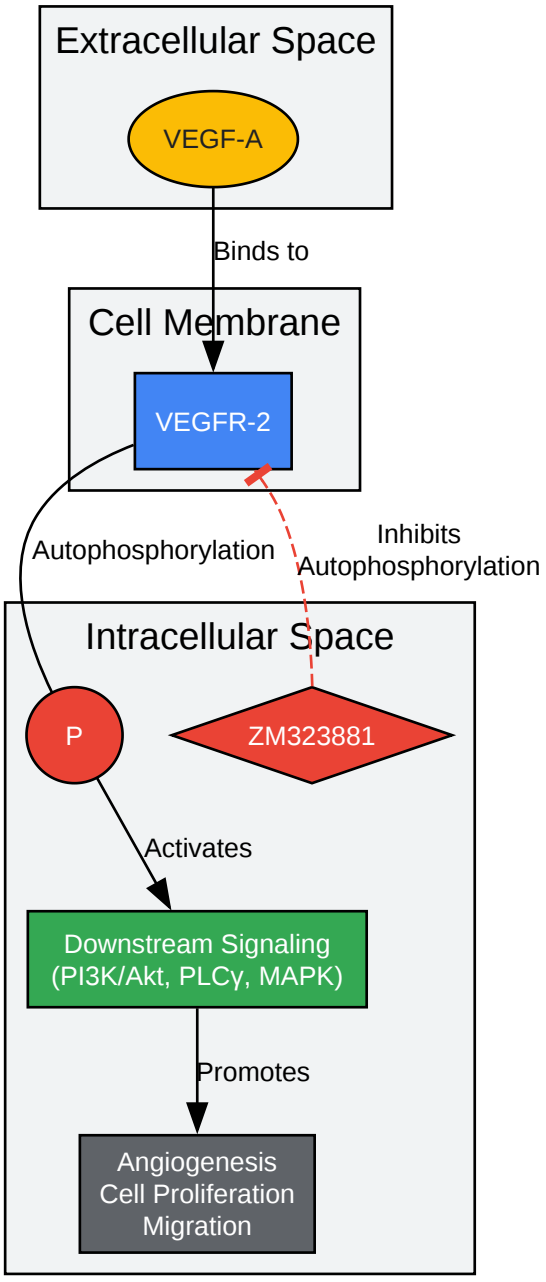
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Caption: A flowchart illustrating the key steps for preparing a **ZM323881 hydrochloride** stock solution in DMSO.

Simplified Signaling Pathway of ZM323881 Hydrochloride Action

Simplified VEGF Signaling Pathway and Inhibition by ZM323881



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Caption: A diagram showing how ZM323881 inhibits the VEGF signaling pathway by blocking VEGFR-2 autophosphorylation.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. ZM323881, a novel inhibitor of vascular endothelial growth factor-receptor-2 tyrosine kinase activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. ZM 323881 HCl | VEGFR2 inhibitor | CAS 193000-39-4 | Buy ZM-323881 HCl from Supplier InvivoChem [invivochem.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. researchgate.net [researchgate.net]
- 8. ZM323881 hydrochloride | VEGFR | FGFR | PDGFR | EGFR | TargetMol [targetmol.com]
- 9. ZM323881 (193001-14-8) for sale [vulcanchem.com]
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